

An In-depth Technical Guide to the Thermal Stability of Anhydrous Lithium Phenoxide

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Compound of Interest

Compound Name: *lithium;phenol*

Cat. No.: *B14262657*

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Abstract

Lithium phenoxide ($\text{C}_6\text{H}_5\text{OLi}$) is a versatile organolithium reagent with significant applications in organic synthesis, including the formation of aryl ethers and in reactions such as the Kolbe-Schmitt synthesis.^[1] Its thermal stability is a critical parameter for safe handling, storage, and application in various chemical processes. This technical guide provides a comprehensive overview of the thermal stability of anhydrous lithium phenoxide, drawing upon available data for the compound and its close analogue, sodium phenoxide. This document outlines key thermal properties, potential decomposition pathways, and detailed experimental protocols for its analysis using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Physicochemical Properties

Anhydrous lithium phenoxide is a grey, white, or pale yellow solid.^[1] It is highly reactive and sensitive to moisture and air, necessitating storage in a dry, inert atmosphere.^[1] Key physical properties are summarized in Table 1.

Table 1: Physicochemical Properties of Lithium Phenoxide

Property	Value	Reference
Molecular Formula	C ₆ H ₅ OLi	[1]
Molecular Weight	100.04 g/mol	[1]
Melting Point	476 °C	[1]
Appearance	Grey, white, or pale yellow solid	[1]
Solubility	Soluble in non-polar solvents, insoluble in water	[1]

Thermal Stability Analysis

Direct quantitative data on the thermal decomposition of anhydrous lithium phenoxide is not readily available in the public domain. However, data for the closely related sodium phenoxide (C₆H₅ONa) provides valuable insights into its expected thermal behavior. The thermal degradation of sodium phenoxide has been observed to initiate in the range of 400-550 °C.

Thermogravimetric Analysis (TGA)

Thermogravimetric analysis of sodium phenoxide indicates that significant mass loss begins at approximately 550 °C. This suggests that lithium phenoxide, with the more polarizing lithium cation, may exhibit a slightly different, though likely similar, decomposition profile. A hypothetical TGA curve for anhydrous lithium phenoxide would be expected to show stability up to a similar temperature range, followed by a significant mass loss corresponding to the decomposition of the molecule.

Differential Scanning Calorimetry (DSC)

Differential scanning calorimetry would reveal the endothermic and exothermic events associated with the heating of lithium phenoxide. The melting point is a significant endothermic event, which has been reported to be 476 °C.[1] Any subsequent decomposition would likely be observed as a complex series of endothermic and exothermic peaks at higher temperatures.

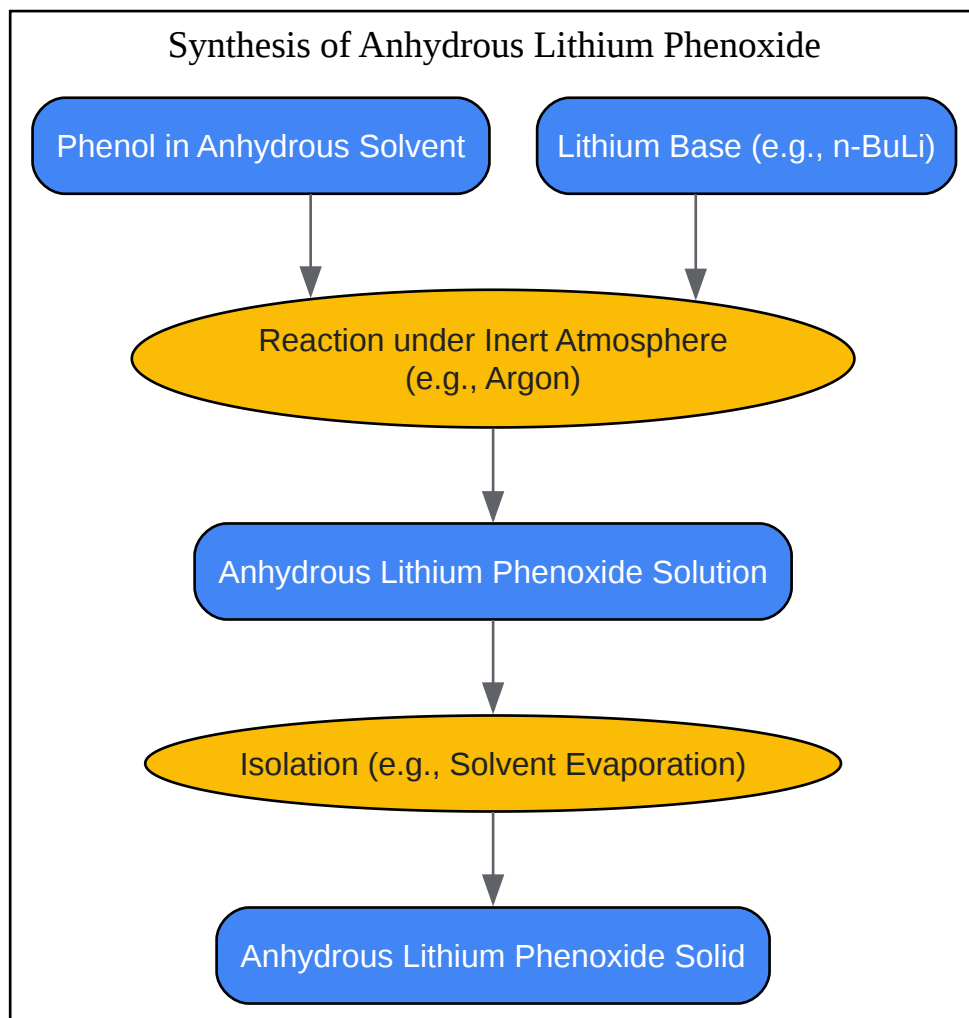
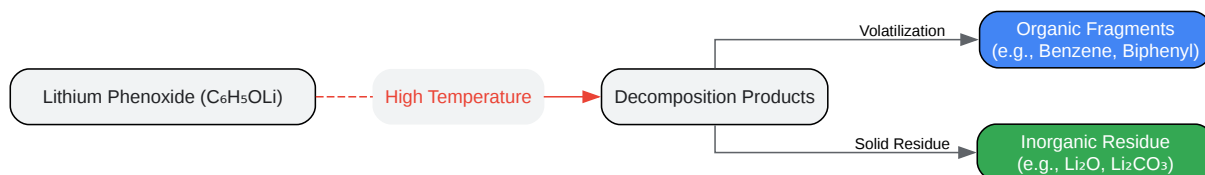
Table 2: Comparative Thermal Properties of Alkali Metal Phenoxides

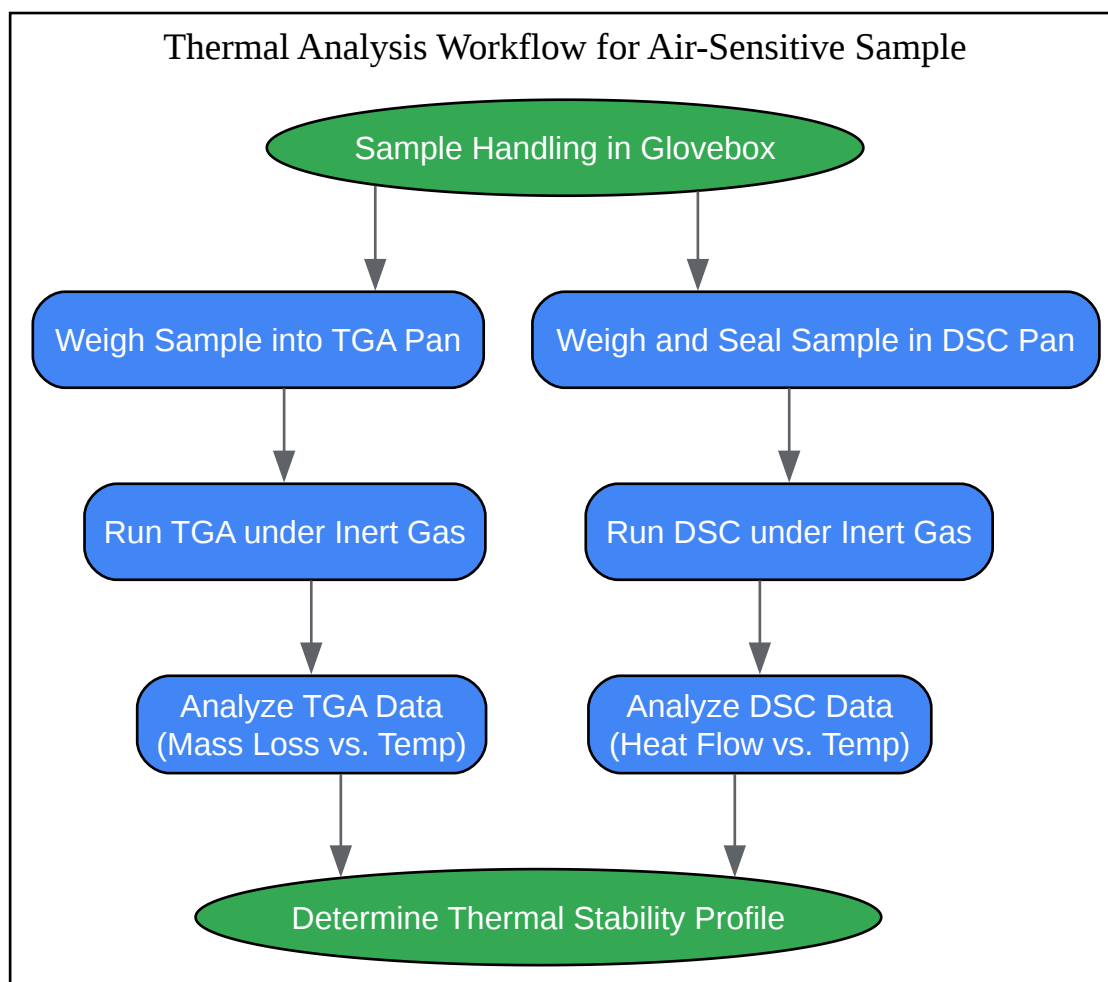
Compound	Onset of Decomposition (TGA, °C)	Melting Point (°C)	Notes
Anhydrous Lithium Phenoxide	Data not available	476	
Anhydrous Sodium Phenoxide	~400 - 550	>300	Decomposition onset varies with experimental conditions.

Note: The data for sodium phenoxide is used as an analogue to infer the potential thermal behavior of lithium phenoxide.

Proposed Decomposition Pathway

The thermal decomposition of lithium phenoxide in an inert atmosphere is likely to proceed through the cleavage of the C-O and C-H bonds of the aromatic ring. A plausible decomposition pathway could involve the formation of various organic fragments and inorganic lithium salts.





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References

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